

Physical properties of 2-Chlorobenzoyl chloride (melting point, boiling point)

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Compound of Interest

Compound Name: 2-Chlorobenzoyl chloride

Cat. No.: B7767634

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An In-Depth Technical Guide to the Physical Properties of 2-Chlorobenzoyl Chloride

Abstract: This technical guide provides a comprehensive overview of the critical physical properties of **2-Chlorobenzoyl chloride** (CAS No: 609-65-4), with a specific focus on its melting and boiling points. Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document synthesizes key data with practical, field-proven methodologies for their determination. We will delve into the theoretical underpinnings of these properties and provide detailed, self-validating experimental protocols to ensure accuracy and reproducibility in a laboratory setting.

Introduction: The Role and Relevance of 2-Chlorobenzoyl Chloride

2-Chlorobenzoyl chloride, an acyl chloride derived from 2-chlorobenzoic acid, is a pivotal intermediate in organic synthesis.^{[1][2]} Its chemical structure, featuring a reactive acyl chloride group and a chlorinated benzene ring, makes it a versatile building block in the pharmaceutical, agrochemical, and specialty chemical industries.^[3] It is instrumental in forming N-aryl-N'(2-chlorobenzoyl) thioureas and in the acylation of polymers like polystyrene.^{[1][4][5]} A thorough understanding of its physical properties is paramount for its safe handling, purification, and effective use in complex synthetic pathways. This guide focuses on its thermal transition points—melting and boiling—which are fundamental criteria for both identification and purity assessment.

Core Physical and Chemical Properties

The fundamental physical characteristics of **2-Chlorobenzoyl chloride** are summarized below. These values are critical for designing reaction conditions, purification strategies (such as distillation), and safe storage protocols.

Property	Value	Source(s)
Chemical Formula	C ₇ H ₄ Cl ₂ O	[4][6]
Molecular Weight	175.01 g/mol	[4][5][6]
Appearance	Clear, colorless to very slightly yellow liquid	[1][2]
Melting Point	-4 to -3 °C	[1][2][4][5]
Boiling Point	238 °C @ 760 mmHg (1013 hPa)	[4][5][6][7]
225 °C @ 1013 hPa	[8]	
135-140 °C @ 16 mmHg	[1][4]	
Density	1.382 g/mL at 25 °C	[1][4][5]
Refractive Index	n _{20/D} 1.572	[1][4][5]
Solubility	Decomposes in water; Soluble in acetone, ether, alcohol	[1][2][4]

In-Depth Analysis of Thermal Properties

Melting Point

The melting point of **2-Chlorobenzoyl chloride** is reported in the narrow range of -4 to -3 °C. [1][4][5] This low melting point signifies that it exists as a liquid under most standard laboratory conditions. The sharpness of a melting point range is a key indicator of purity; a pure, crystalline compound will have a sharp melting point range of 0.5-1.0°C. The presence of miscible impurities typically causes a depression of the melting point and a broadening of the

melting range.[9] Therefore, observing a melting point below $-4\text{ }^{\circ}\text{C}$ or a range wider than $1\text{-}2\text{ }^{\circ}\text{C}$ could suggest contamination.

Boiling Point

2-Chlorobenzoyl chloride has a normal boiling point of $238\text{ }^{\circ}\text{C}$. [4][6][7] As an acyl chloride, its boiling point is significantly lower than its corresponding carboxylic acid, 2-chlorobenzoic acid (boiling point $\sim 285\text{ }^{\circ}\text{C}$), because it lacks the ability to form intermolecular hydrogen bonds. [10] [11] Its volatility is primarily governed by strong dipole-dipole interactions and van der Waals dispersion forces arising from its polar nature. [11][12]

The significant reduction in boiling point under vacuum ($135\text{-}140\text{ }^{\circ}\text{C}$ at 16 mmHg) is a crucial piece of data for professionals. [1][4] High temperatures can often lead to decomposition or unwanted side reactions. Vacuum distillation allows for purification at substantially lower temperatures, preserving the integrity of the molecule.

Experimental Determination Protocols

The following protocols describe standard, reliable methods for verifying the melting and boiling points of **2-Chlorobenzoyl chloride** in a research setting.

Protocol for Melting Point Determination

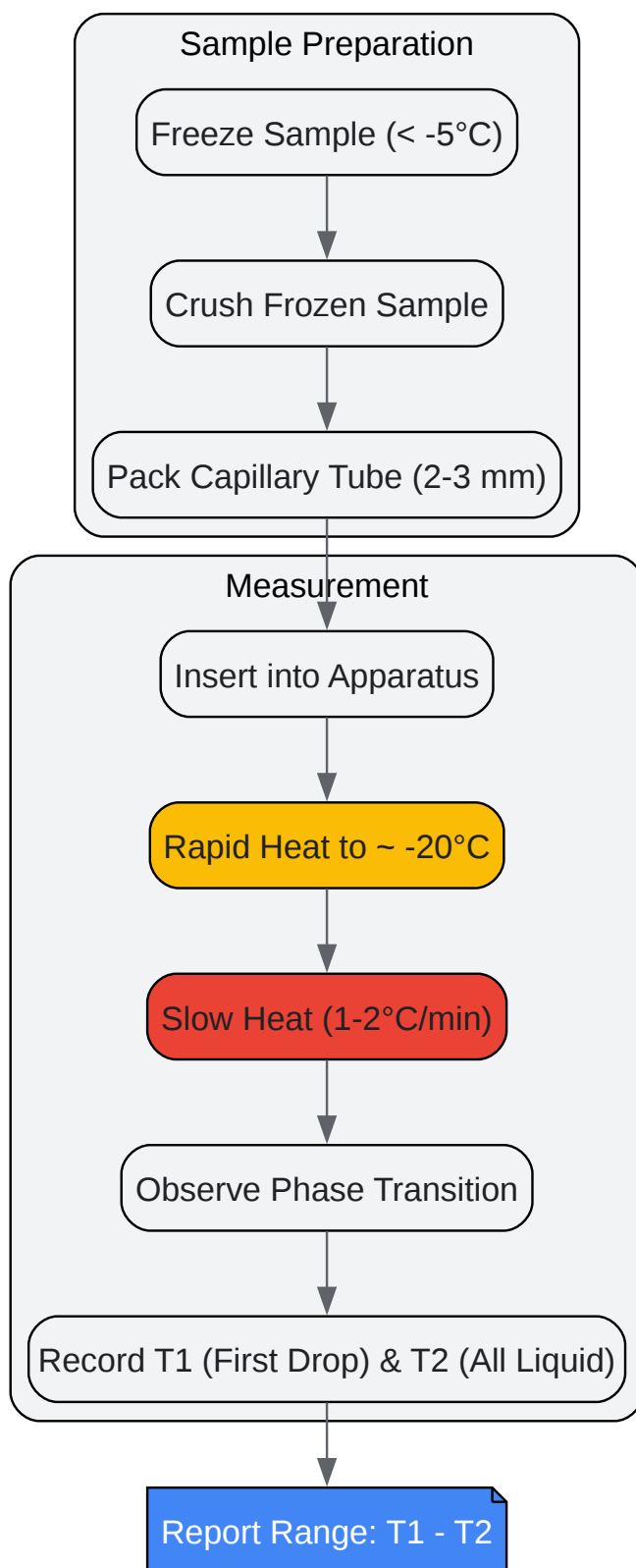
This procedure utilizes the capillary method, a standard for obtaining accurate melting points for crystalline solids. Since **2-Chlorobenzoyl chloride** is a liquid at room temperature, this protocol would be performed on a sample that has been frozen.

Causality: The principle is to heat a small, frozen sample slowly and uniformly, observing the precise temperature range over which the phase transition from solid to liquid occurs. A slow heating rate ($1\text{-}2\text{ }^{\circ}\text{C}/\text{min}$) is critical near the melting point to allow the system to reach thermal equilibrium, ensuring the thermometer reading accurately reflects the sample's temperature. [13]

Methodology:

- **Sample Preparation:** Place a small amount of **2-Chlorobenzoyl chloride** in a sample vial and cool it in an ice-salt bath or freezer until completely solidified.

- Packing the Capillary: On a cold surface, crush a small amount of the frozen solid into a fine powder. Jab the open end of a capillary tube into the powder to collect a small plug of the sample.[\[13\]](#)
- Compacting the Sample: Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The final packed sample height should be 2-3 mm.[\[13\]](#)
- Apparatus Setup: Place the packed capillary tube into the sample holder of a melting point apparatus (e.g., a Mel-Temp).
- Rapid Initial Heating: If the approximate melting point is known, heat rapidly to about 15-20 °C below the expected temperature.[\[13\]](#) For **2-Chlorobenzoyl chloride**, heat rapidly to approximately -20 °C.
- Careful Determination: Reduce the heating rate to 1-2 °C per minute.
- Record the Range:
 - Record the temperature (T_1) at which the first drop of liquid appears.[\[13\]](#)
 - Record the temperature (T_2) at which the last crystal of solid melts.
- Reporting: The melting point is reported as the range $T_1 - T_2$. For a pure sample, this should be within the -4 to -3 °C range.[\[1\]](#)[\[4\]](#)[\[5\]](#)



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Caption: Workflow for Melting Point Determination.

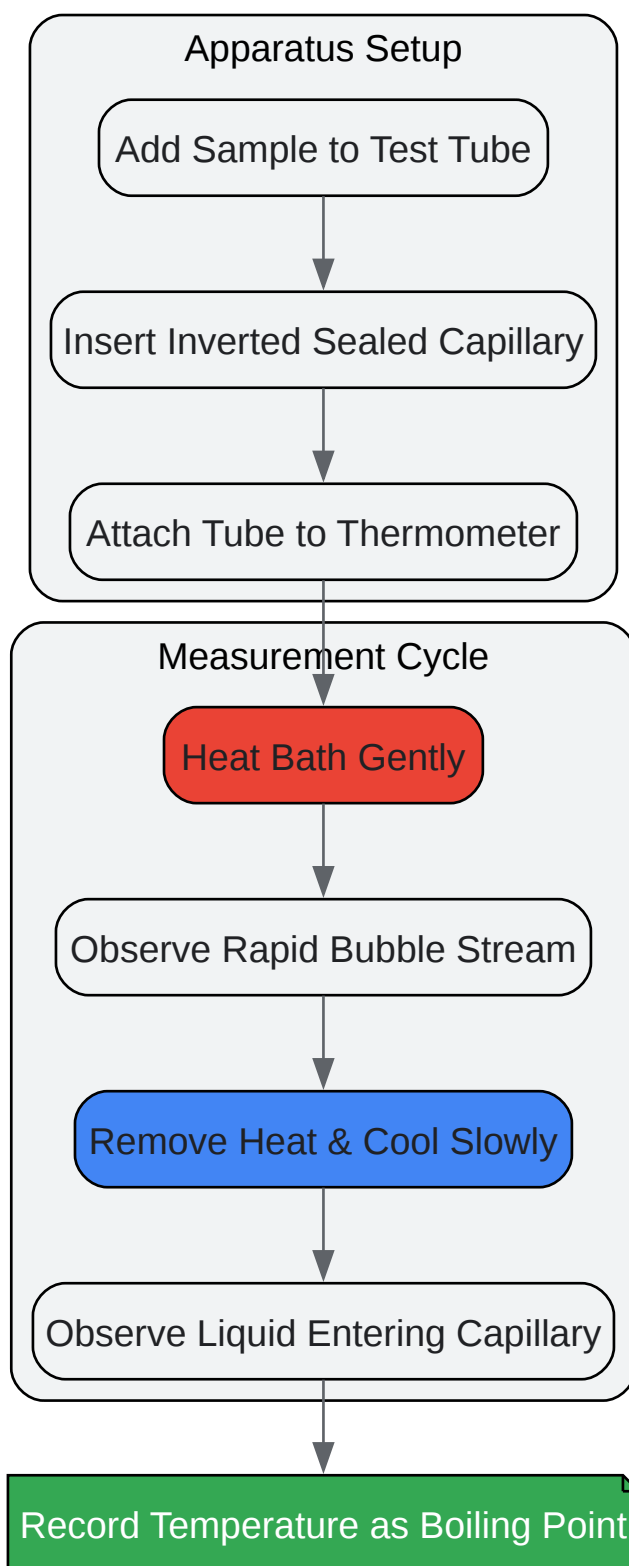
Protocol for Boiling Point Determination

This microscale method is suitable for determining the boiling point of small liquid samples.

Causality: The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure. This protocol identifies this temperature by trapping the liquid's vapor in an inverted capillary and observing the point at which this vapor pressure is in equilibrium with the atmospheric pressure.

Methodology:

- **Sample Preparation:** Add 0.5-1.0 mL of **2-Chlorobenzoyl chloride** to a small test tube or ignition tube.
- **Capillary Insertion:** Take a standard melting point capillary tube and seal one end in a flame. Place this capillary tube into the test tube with its open end down.^[14]
- **Apparatus Setup:** Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- **Heating:** Suspend the assembly in a heating bath (e.g., mineral oil) and begin heating gently with constant stirring.
- **Observe Bubbles:** As the temperature rises, air trapped in the capillary will bubble out. As the liquid's boiling point is approached, a rapid and continuous stream of bubbles will emerge from the inverted capillary. This indicates the vapor pressure of the liquid is overcoming the atmospheric pressure.^[14]
- **Equilibrium Point:** Remove the heat source and allow the apparatus to cool slowly.
- **Record the Temperature:** The moment the bubbling stops and the liquid just begins to enter the capillary tube, record the temperature. This is the equilibrium boiling point.
- **Verification:** For accuracy, the heating and cooling cycle can be repeated.



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Caption: Workflow for Boiling Point Determination.

Safety, Handling, and Reactivity Insights

As a Senior Application Scientist, it is imperative to underscore the hazards associated with this compound. **2-Chlorobenzoyl chloride** is classified as corrosive.[6]

- Hazard Statement H314: Causes severe skin burns and eye damage.[6][8][15][16]
- Reactivity with Water: It reacts with water, including moisture in the air, to liberate toxic and irritating gases such as hydrogen chloride (HCl).[7] This reaction is also the source of its characteristic acrid smell and fuming appearance.[11][17]
- Handling: Always handle **2-Chlorobenzoyl chloride** in a chemical fume hood while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7][15] Store in a cool, dry, well-ventilated area away from moisture, strong bases, alcohols, and metals.[7]

Conclusion

The physical properties of **2-Chlorobenzoyl chloride**, particularly its melting point of -4 to -3 °C and boiling point of 238 °C, are defining characteristics that inform its application and handling. These values serve as critical benchmarks for purity assessment and the design of purification processes like vacuum distillation. The experimental protocols detailed in this guide provide a framework for the accurate and safe determination of these properties, empowering researchers to utilize this important chemical intermediate with confidence and precision.

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